

Spectroscopic Characterization of 1,5-Naphthyridine-4,8-diol: A Technical Guide

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Compound of Interest

Compound Name: 1,5-Naphthyridine-4,8-diol

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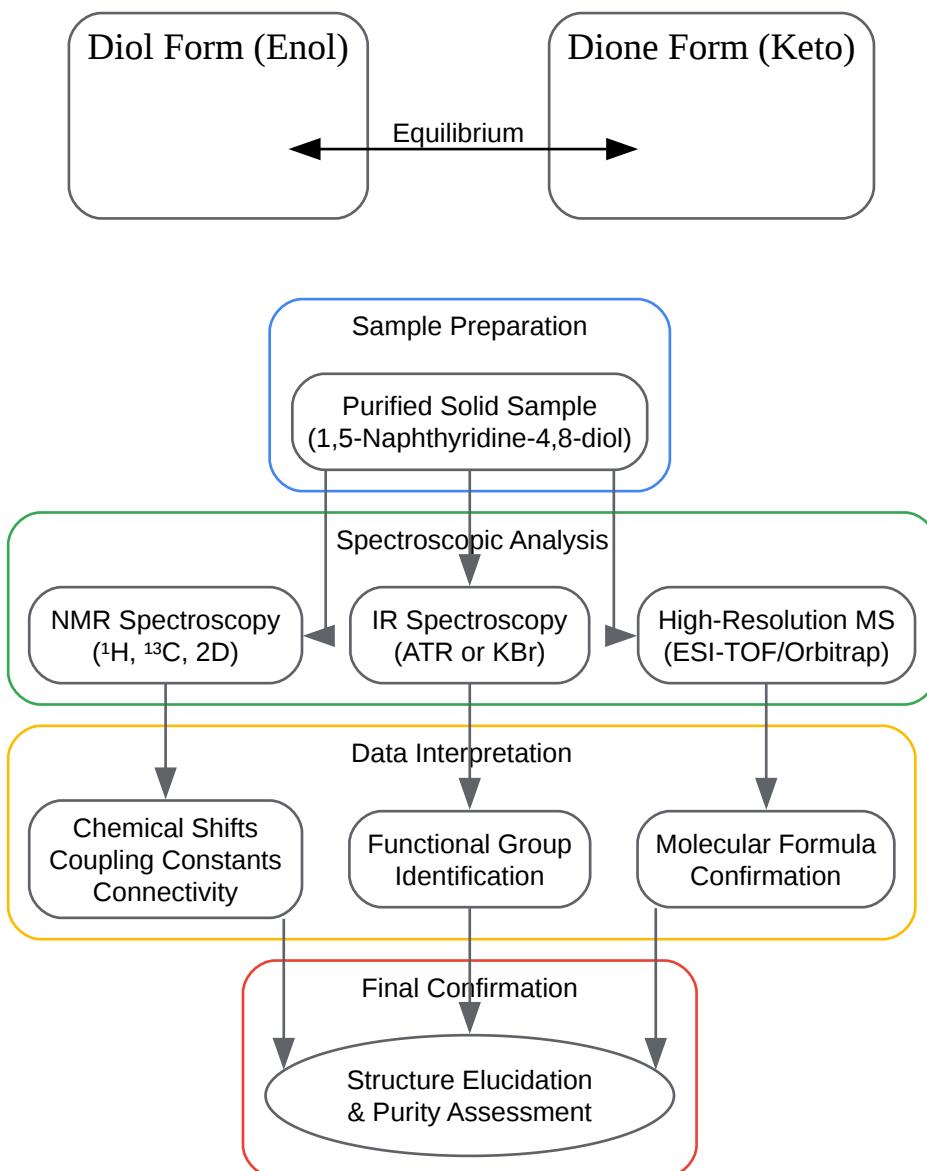
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Spectroscopic Profile of 1,5-Naphthyridine-4,8-diol.

The 1,5-naphthyridine scaffold is a privileged heterocyclic system in medicinal chemistry, with derivatives exhibiting a wide array of biological activities.^[1] The compound **1,5-Naphthyridine-4,8-diol** (CAS 28312-61-0), in particular, represents a core structure of significant interest. A comprehensive understanding of its spectroscopic properties is fundamental for its unambiguous identification, purity assessment, and the rational design of new therapeutic agents.

Given the limited availability of direct experimental spectra in public databases, this guide provides a predictive but robust framework for the spectroscopic characterization of **1,5-Naphthyridine-4,8-diol**. The analysis is grounded in the established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, mass spectrometry (MS), and data from closely related analogs.

Molecular Structure and Tautomerism

A critical aspect of **1,5-Naphthyridine-4,8-diol** is its existence in tautomeric forms.[\[2\]](#)[\[3\]](#)[\[4\]](#) The dihydroxy (enol) form is in equilibrium with the dioxo (keto) tautomer, 1,5-dihydro-1,5-naphthyridine-4,8-dione. Spectroscopic data will reflect the predominant tautomer under the specific analytical conditions. In polar solvents, and in the solid state, the more stable amide-like keto form is expected to be the major contributor.[\[5\]](#)



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Sources

- 1. Synthetic Strategies, Reactivity and Applications of 1,5-Naphthyridines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Tautomer - Wikipedia [en.wikipedia.org]
- 3. youtube.com [youtube.com]
- 4. youtube.com [youtube.com]
- 5. Tautomerism of 4,4'-dihydroxy-1,1'-naphthaldazine studied by experimental and theoretical methods - PMC [pmc.ncbi.nlm.nih.gov]
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